

# An In-depth Technical Guide to 2-Cyclopropyl-2-methylpropanenitrile

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

*Compound Name:* 2-cyclopropyl-2-methylpropanenitrile

*CAS No.:* 1415396-26-7

*Cat. No.:* B6155636

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Abstract

This technical guide provides a comprehensive overview of **2-cyclopropyl-2-methylpropanenitrile**, a unique nitrile derivative incorporating a cyclopropyl group. While the specific historical details of its initial discovery and synthesis are not prominently documented in readily available scientific literature, this guide will focus on its chemical and physical properties, plausible synthetic routes based on established organic chemistry principles, and modern analytical techniques for its characterization. The content is designed to be a valuable resource for researchers and professionals in the fields of organic synthesis, medicinal chemistry, and drug development who may be interested in utilizing this compound or its structural motifs.

## Introduction: The Significance of the Cyclopropyl Moiety

The cyclopropane ring, a three-membered carbocycle, is a fascinating and increasingly important structural motif in organic chemistry and drug design. Its inherent ring strain imparts unique electronic and conformational properties to molecules, often leading to enhanced biological activity, improved metabolic stability, and desirable pharmacokinetic profiles. The incorporation of a cyclopropyl group can influence a molecule's pKa, lipophilicity, and binding affinity to biological targets. It is this unique combination of properties that makes cyclopropyl-containing compounds, such as **2-cyclopropyl-2-methylpropanenitrile**, attractive building blocks in the synthesis of novel therapeutic agents and other functional organic molecules.

## Physicochemical Properties of 2-Cyclopropyl-2-methylpropanenitrile

**2-Cyclopropyl-2-methylpropanenitrile**, also known by its IUPAC name, is a colorless to pale yellow liquid. Its fundamental properties are summarized in the table below.

Property	Value	Source
Molecular Formula	C <sub>7</sub> H <sub>11</sub> N	[1]
Molecular Weight	109.17 g/mol	[1]
CAS Number	1415396-26-7	[1]
Appearance	Colorless to pale yellow liquid (predicted)	General chemical knowledge
Boiling Point	Not available	
Density	Not available	
Solubility	Soluble in common organic solvents	General chemical knowledge

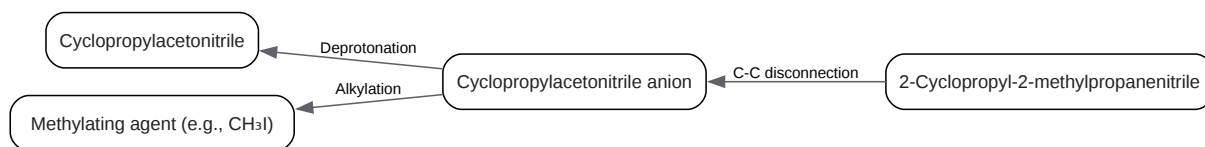
## Proposed Synthesis of 2-Cyclopropyl-2-methylpropanenitrile

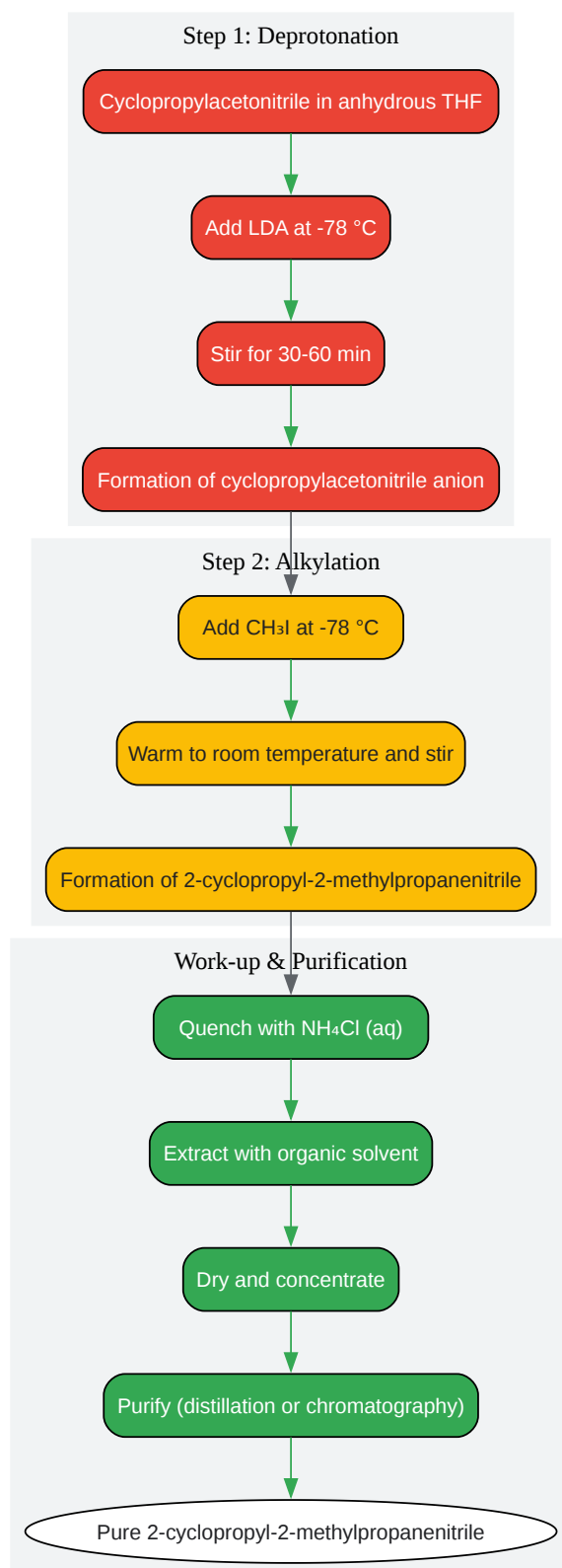
While the original synthetic route for **2-cyclopropyl-2-methylpropanenitrile** is not readily found in the literature, a logical and efficient pathway can be proposed based on well-

established organic reactions. A plausible approach involves the alkylation of a suitable cyclopropyl nitrile precursor.

## Retrosynthetic Analysis

A retrosynthetic analysis suggests that the target molecule can be disconnected at the quaternary carbon, leading back to a simpler cyclopropyl nitrile and a methylating agent.





[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- 1. 2-Cyclopropyl-2-methylpropanenitrile | C7H11N | CID 23574312 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
- To cite this document: BenchChem. [An In-depth Technical Guide to 2-Cyclopropyl-2-methylpropanenitrile]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b6155636/docs#an-in-depth-technical-guide-to-2-cyclopropyl-2-methylpropanenitrile>]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

Contact our Ph.D. Support Team for a compatibility check